

Chemical formula and molar mass of Lead(II) sulfide

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Compound of Interest		
Compound Name:	Lead(II) sulfide	
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An In-Depth Technical Guide to Lead(II) Sulfide

This guide provides an overview of the fundamental chemical properties of **Lead(II)** sulfide, tailored for researchers, scientists, and professionals in drug development.

Chemical Formula

Lead(II) sulfide is an inorganic compound with the chemical formula PbS.[1][2][3] This formula indicates that it is composed of one lead (Pb) cation and one sulfide (S) anion in a 1:1 stoichiometric ratio.[4] The lead ion is in its +2 oxidation state.[3][5] This compound is also commonly known as plumbous sulfide or galena, which is its natural mineral form and the principal ore of lead.[1][4][6]

Molecular Structure and Bonding

Lead(II) sulfide consists of lead cations (Pb²⁺) and sulfide anions (S²⁻).[4][5] The bonding between the lead and sulfur atoms is predominantly ionic, though it possesses some covalent character.[4] It crystallizes in a cubic structure, similar to the sodium chloride motif.[1][4] In this crystal lattice, each lead ion is octahedrally coordinated by six sulfur ions, and conversely, each sulfur ion is surrounded by six lead ions.[4]

Molar Mass



The molar mass of a substance is the mass of one mole of that substance. For **Lead(II) sulfide** (PbS), the molar mass is calculated by summing the atomic masses of its constituent elements, lead (Pb) and sulfur (S).

Molar Mass of PbS: 239.30 g/mol [1][2]

Other sources may cite slightly different values due to variations in isotopic composition, such as 239.2650 g/mol [7] and 239.26 g/mol .[6]

Quantitative Data Summary

The key quantitative properties of **Lead(II) sulfide** are summarized in the table below for easy reference.

Property	Value
Chemical Formula	PbS
Molar Mass	239.30 g/mol
Density	7.60 g/cm ³
Melting Point	1,113 °C (1,386 K)
Boiling Point	1,281 °C (1,554 K)
Solubility in water	2.6×10^{-11} g/L (practically insoluble)

Data sourced from multiple references, standard state at 25 °C, 100 kPa unless otherwise noted.[1][2]

Experimental Protocols

Preparation of **Lead(II) Sulfide** via Precipitation

A common laboratory method for the synthesis of **Lead(II) sulfide** is through a precipitation reaction.[2]

Objective: To synthesize **Lead(II) sulfide** by reacting a soluble lead(II) salt with a sulfide source.



Materials:

- Lead(II) acetate (Pb(CH₃COO)₂) or Lead(II) nitrate (Pb(NO₃)₂)
- Hydrogen sulfide (H₂S) gas or a solution of sodium sulfide (Na₂S)
- Deionized water
- Beakers
- Filtration apparatus (e.g., Büchner funnel, filter paper)
- Drying oven

Procedure:

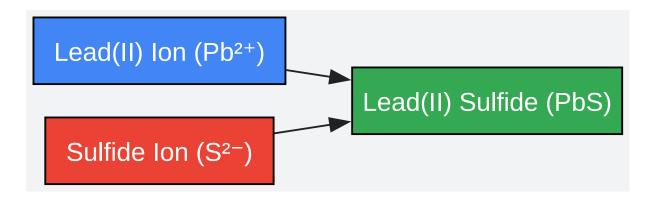
- Prepare an aqueous solution of a soluble lead(II) salt, such as lead(II) acetate, by dissolving
 it in deionized water.
- Slowly bubble hydrogen sulfide gas through the lead(II) acetate solution or add a solution of sodium sulfide dropwise.[2]
- A black precipitate of Lead(II) sulfide (PbS) will form immediately.[3] The reaction is:
 Pb(CH₃COO)₂(aq) + H₂S(g) → PbS(s) + 2 CH₃COOH(aq).[2]
- Continue the addition of the sulfide source until no more precipitate is formed, indicating the reaction is complete.
- Collect the black precipitate by vacuum filtration.
- Wash the precipitate with deionized water to remove any unreacted reagents and byproducts.
- Dry the collected **Lead(II) sulfide** solid in a drying oven at a low temperature.

Safety Precautions: Lead compounds are toxic, and hydrogen sulfide is a highly toxic gas.[2] This experiment must be conducted in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves and safety goggles.



Visualization

The following diagram illustrates the logical relationship in the formation of **Lead(II)** sulfide from its constituent ions.



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Caption: Ionic formation of **Lead(II) sulfide**.

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